

# Technical Guide: Physical and Chemical Properties of Einecs 287-139-2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Einecs 287-139-2*

Cat. No.: *B15186718*

[Get Quote](#)

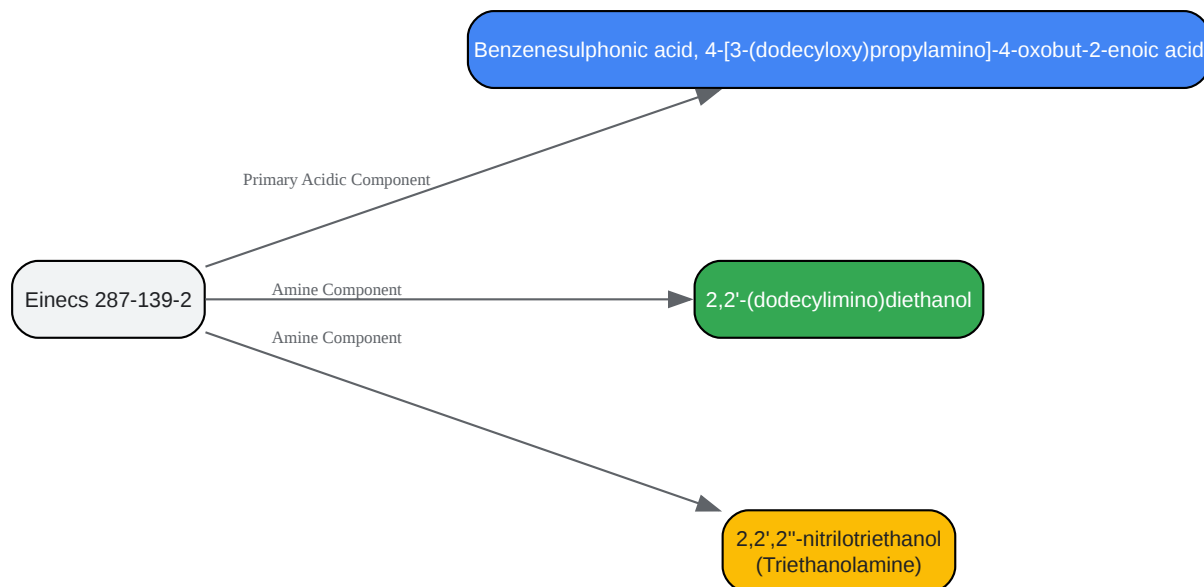
For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides an in-depth analysis of the physical and chemical properties associated with the substance identified by EINECS number 287-139-2. The substance is a complex mixture officially named benzenesulphonic acid, 4-[--INVALID-LINK--amino]-4-oxobut-2-enoic acid, compound with 2,2'-(dodecylimino)diethanol and 2,2',2''-nitrilotriethanol. Due to the complex nature of this substance, comprehensive physical and chemical data for the mixture as a whole is not readily available. Therefore, this guide focuses on the properties of its individual components to provide a foundational understanding for research and development activities.

## Chemical Identity

The substance registered under **EINECS 287-139-2** is a salt-like complex formed from three main components. The structural relationship and composition are crucial for understanding its overall behavior.



[Click to download full resolution via product page](#)

Caption: Composition of **EINECS 287-139-2**.

## Quantitative Data for Individual Components

The following tables summarize the available quantitative physical and chemical properties for the amine components of **EINECS 287-139-2**. Data for the primary benzenesulphonic acid derivative component is not available in public literature.

Table 1: Physical and Chemical Properties of 2,2'-(dodecylimino)diethanol

Property	Value	Units
Molecular Formula	C16H35NO2	-
Molecular Weight	273.45	g/mol
Physical State	Not specified	-
Melting Point	Not available	°C
Boiling Point	Not available	°C
Density	Not available	g/cm <sup>3</sup>
Solubility	Not available	-

Note: Comprehensive experimental data for this component is limited.

Table 2: Physical and Chemical Properties of 2,2',2''-nitrilotriethanol (Triethanolamine)

Property	Value	Units
Molecular Formula	C6H15NO3	-
Molecular Weight	149.19	g/mol
Appearance	Colorless to pale yellow viscous liquid	-
Odor	Mild ammoniacal	-
Melting Point	21.6	°C[1][2]
Boiling Point	335.4	°C (decomposes)[2][3]
Density	1.124	g/mL at 20 °C[1][4]
Solubility in water	Miscible	-[1][2][4]
Vapor Pressure	<0.01	mmHg at 20 °C[3]
Flash Point	179	°C[2][5]
pKa	7.74	-[2]

## Experimental Protocols

Standard methodologies are employed to determine the key physical and chemical properties of chemical substances. Below are generalized protocols that would be applicable for the characterization of the components of **Einecs 287-139-2**.

### 3.1. Melting Point Determination (Capillary Method)

The melting point of a solid is determined by heating a small, powdered sample in a capillary tube. The tube is placed in a melting point apparatus, and the temperature is gradually increased. The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes liquid[6][7][8].



[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.

### 3.2. Boiling Point Determination (Thiele Tube Method)

A small amount of the liquid is placed in a test tube with an inverted capillary tube. The test tube is attached to a thermometer and heated in a Thiele tube containing oil. As the liquid is

heated, a stream of bubbles will emerge from the capillary tube. The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point[9][10][11][12][13].

### 3.3. Solubility Determination

To determine solubility, a measured amount of the solute is added to a specific volume of a solvent at a controlled temperature. The mixture is agitated until equilibrium is reached. The concentration of the solute in the saturated solution is then determined analytically. This can be repeated at different temperatures to establish a solubility curve[14][15][16][17][18].

### 3.4. Density Determination (Pycnometer or Hydrometer Method)

The density of a liquid can be determined by measuring the mass of a known volume. A pycnometer, a flask with a specific volume, is weighed empty, then filled with the liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. Alternatively, a hydrometer can be used, which measures density based on buoyancy[19][20][21][22][23].

## Conclusion

While a complete physicochemical profile of the complex substance **Einecs 287-139-2** is not currently available, this guide provides critical data on its constituent components. The properties of 2,2',2''-nitrilotriethanol are well-documented, offering a baseline for predicting some of the characteristics of the overall mixture. Further empirical testing on the complete substance is recommended to fully elucidate its properties for drug development and other research applications. The provided experimental protocols serve as a reference for such future characterization efforts.

#### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. chembk.com [chembk.com]
- 2. Triethanolamine - Sciencemadness Wiki [sciencemadness.org]
- 3. osha.gov [osha.gov]
- 4. Triethanolamine | 102-71-6 [chemicalbook.com]
- 5. Triethanolamine | [olo.com.tr]
- 6. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. westlab.com [westlab.com]
- 9. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 10. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 13. chymist.com [chymist.com]
- 14. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 15. lup.lub.lu.se [lup.lub.lu.se]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. d142khf7ia35oz.cloudfront.net [d142khf7ia35oz.cloudfront.net]
- 18. researchgate.net [researchgate.net]
- 19. kbcc.cuny.edu [kbcc.cuny.edu]
- 20. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 21. quora.com [quora.com]
- 22. mt.com [mt.com]
- 23. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Technical Guide: Physical and Chemical Properties of Einecs 287-139-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15186718#einecs-287-139-2-physical-and-chemical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)